Application Notes & Experimental Protocols: 5-Hydroxy-4-azaindole-3-carbaldehyde

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Compound of Interest	
Compound Name:	*5-Hydroxy-4-azaindole-3-carbaldehyde*
CAS No.:	*1027068-77-4*
Cat. No.:	*B1336714*

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I. Introduction: The Strategic Value of 5-Hydroxy-4-azaindole-3-carbaldehyde

5-Hydroxy-4-azaindole-3-carbaldehyde is a heterocyclic organic compound that serves as a highly valuable and versatile building block in medicinal chemistry and drug discovery. It belongs to the azaindole family, which are bioisosteres of the naturally ubiquitous indole scaffold.[1][2] The strategic incorporation of a nitrogen atom into the indole's benzene ring to form an azaindole can significantly modulate a molecule's physicochemical properties, often leading to enhanced aqueous solubility, improved metabolic stability, and novel intellectual property opportunities.[2]

The specific arrangement of functional groups in **5-Hydroxy-4-azaindole-3-carbaldehyde**—a nucleophilic hydroxyl group, a reactive aldehyde, and the pyrrolic N-H—provides three distinct points for chemical modification. This trifunctional nature makes it an ideal starting scaffold for the construction of diverse chemical libraries aimed at identifying novel therapeutic agents against a range of biological targets, including protein kinases, which are implicated in cancers and inflammatory diseases.[1][3][4]

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This document provides a detailed guide for researchers on the properties, handling, and experimental utilization of this compound, with a primary focus on its application in the synthesis of Schiff base derivatives, a common gateway to more complex molecular architectures.

II. Physicochemical Properties and Handling

A thorough understanding of the compound's properties is critical for its effective use and safe handling.

Property	Value	Source
IUPAC Name	5-Hydroxy-1H-pyrrolo[3,2-b]pyridine-3-carbaldehyde	ChemicalBook[5]
CAS Number	1027068-77-4	ChemicalBook[5]
Molecular Formula	$C_8H_6N_2O_2$	Derived
Molecular Weight	162.15 g/mol	Derived
Appearance	Brown solid	ChemicalBook[5]
Storage	Store at room temperature, under inert atmosphere.	ChemicalBook[5]

Safety & Handling:

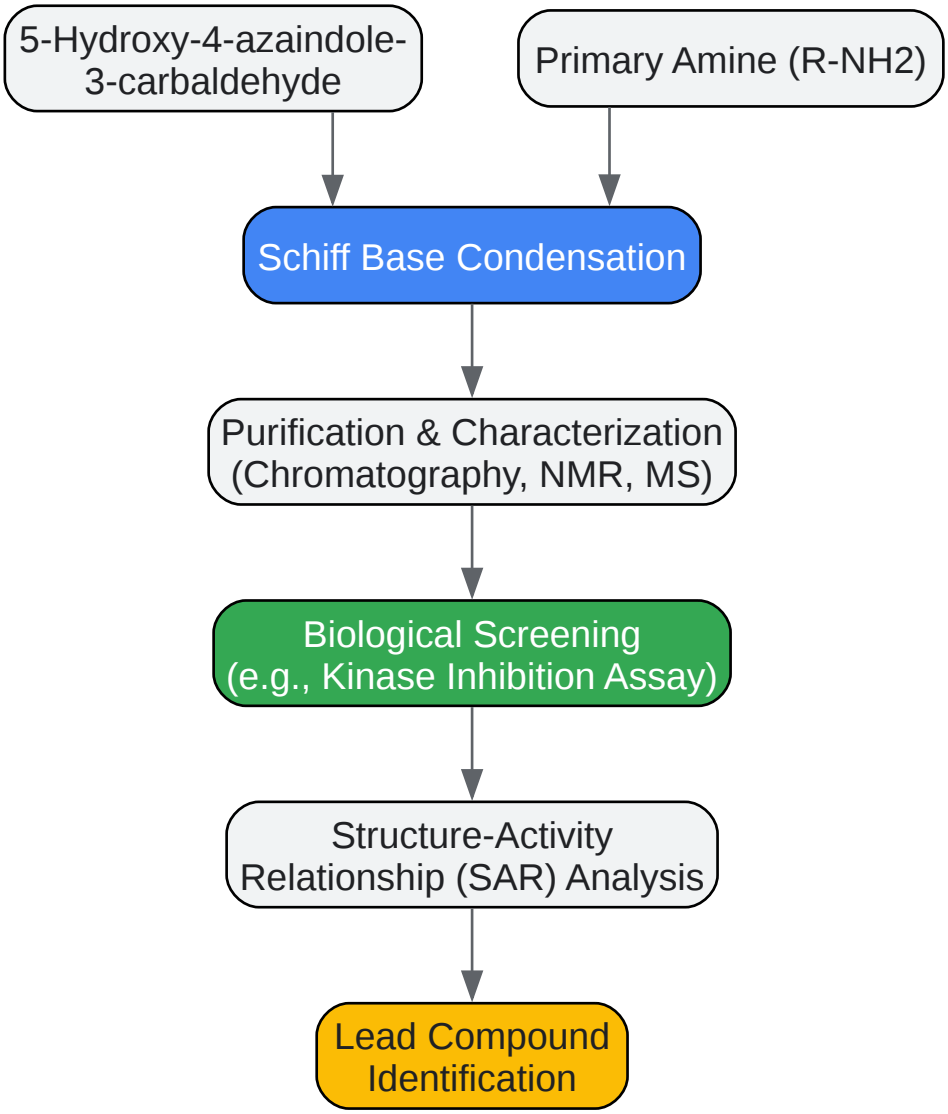
- Always consult the Safety Data Sheet (SDS) before use.
- Wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Handle the solid compound in a well-ventilated area or a fume hood to avoid inhalation of dust.

III. Core Application: Synthesis of Schiff Base Derivatives

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The aldehyde functional group at the C3 position is a prime site for derivatization. One of the most fundamental and useful transformations is its condensation with a primary amine to form an imine, commonly known as a Schiff base. This reaction provides a robust covalent linkage to append various molecular fragments to the azaindole core.

The workflow for this application is straightforward, moving from synthesis to biological evaluation.



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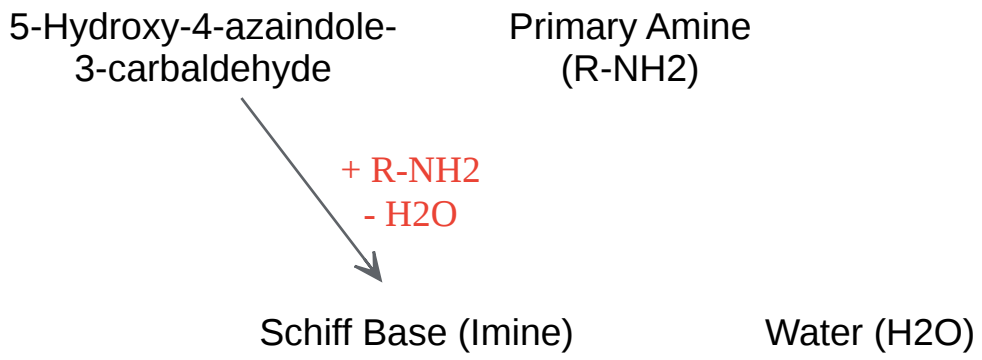
Caption: General workflow from starting material to lead compound identification.

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Detailed Experimental Protocol: Synthesis of an N-Aryl Schiff Base

This protocol details the synthesis of a representative Schiff base derivative via the condensation of **5-Hydroxy-4-azaindole-3-carbaldehyde** with a generic primary aromatic amine (e.g., aniline or a substituted aniline).

Causality Statement: The reaction is typically catalyzed by a small amount of acid. The acid protonates the carbonyl oxygen of the aldehyde, increasing its electrophilicity and making it more susceptible to nucleophilic attack by the primary amine.



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Caption: Reaction scheme for Schiff base formation.

Materials & Reagents:

- **5-Hydroxy-4-azaindole-3-carbaldehyde** (1.0 eq)
- Selected primary amine (1.0 - 1.2 eq)
- Absolute Ethanol (or Methanol), anhydrous
- Glacial Acetic Acid (catalytic amount, ~1-2 drops)
- Ethyl Acetate (for extraction)
- Saturated Sodium Bicarbonate ($NaHCO_3$) solution

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- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)
- Silica Gel (for column chromatography)
- TLC plates (Silica gel 60 F254)

Equipment:

- Round-bottom flask with reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Standard laboratory glassware (beakers, graduated cylinders)
- Separatory funnel
- Rotary evaporator
- Glass column for chromatography

Step-by-Step Procedure:

- Reaction Setup:
  - To a clean, dry round-bottom flask, add **5-Hydroxy-4-azaindole-3-carbaldehyde** (e.g., 1.0 mmol, 162 mg).
  - Add the primary amine (e.g., 1.1 mmol).
  - Add anhydrous ethanol (e.g., 10 mL) to dissolve or suspend the reactants. The choice of alcohol depends on the solubility of the starting materials.
  - Add a magnetic stir bar to the flask.
- Catalysis and Reflux:

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- Add 1-2 drops of glacial acetic acid to the mixture.
- Attach a reflux condenser and place the flask in a heating mantle.
- Heat the reaction mixture to reflux (for ethanol, this is ~78°C) with vigorous stirring.
- Rationale: Heating provides the necessary activation energy for the dehydration step of the reaction, driving the equilibrium towards the product.

- Reaction Monitoring:
  - Monitor the progress of the reaction using Thin-Layer Chromatography (TLC). A suitable mobile phase might be a mixture of hexane and ethyl acetate (e.g., 7:3 or 1:1 v/v).
  - Spot the starting aldehyde, the starting amine, and the reaction mixture on a TLC plate.
  - The reaction is complete when the spot corresponding to the starting aldehyde has been consumed, and a new, typically less polar, product spot is observed. This process usually takes 2-6 hours.[6]

- Work-up and Extraction:
  - Once the reaction is complete, allow the mixture to cool to room temperature.
  - Remove the solvent using a rotary evaporator.
  - Dissolve the residue in a suitable organic solvent like ethyl acetate (e.g., 20 mL).
  - Transfer the solution to a separatory funnel.
  - Wash the organic layer sequentially with saturated sodium bicarbonate solution (2 x 15 mL) and then brine (1 x 15 mL).
  - Rationale: The $NaHCO_3$ wash neutralizes the acetic acid catalyst, while the brine wash helps to remove residual water from the organic layer.

- Drying and Concentration:
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.

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- Filter off the drying agent.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.

- Purification:
  - The crude product should be purified by column chromatography on silica gel.
  - Select an appropriate eluent system based on TLC analysis to effectively separate the desired Schiff base from any unreacted starting materials or byproducts.
  - Collect the fractions containing the pure product and combine them.
- Characterization:
  - Remove the solvent from the purified fractions via rotary evaporation.
  - Characterize the final product using standard analytical techniques:
    - ^{1}H and ^{13}C NMR: To confirm the molecular structure.
    - Mass Spectrometry (MS): To confirm the molecular weight.
    - FT-IR Spectroscopy: To confirm the presence of the imine (C=N) bond and the disappearance of the aldehyde (C=O) and amine (N-H) stretches.

IV. Broader Applications & Future Directions

While Schiff base formation is a primary application, the versatility of **5-Hydroxy-4-azaindole-3-carbaldehyde** extends further. The aldehyde can participate in various other C-C and C-N bond-forming reactions, including:

- Reductive Amination: To form secondary amines.
- Wittig Reaction: To form alkenes.
- Reduction: To form the corresponding alcohol (5-hydroxy-4-azaindol-3-yl)methanol.

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- Oxidation: To form the corresponding carboxylic acid.

Furthermore, the hydroxyl and pyrrolic N-H groups can be functionalized (e.g., via alkylation or acylation) to create an even greater diversity of compounds. Derivatives of azaindoles have shown promise as anticancer, antimicrobial, and anti-inflammatory agents, making this scaffold a rich area for continued research and development in modern drug discovery.[4][7][8]

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